An In-Depth Technical Guide to 2-(3-Methoxyphenoxy)propanohydrazide

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Compound of Interest

Compound Name:	*2-(3-Methoxyphenoxy)propanohydrazide*
CAS No.:	*588678-30-2*
Cat. No.:	*B1598588*

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This technical guide provides a comprehensive overview of **2-(3-Methoxyphenoxy)propanohydrazide**, a molecule of interest for researchers in drug discovery and medicinal chemistry. This document delves into its chemical identity, a proposed synthetic pathway, and state-of-the-art analytical methodologies for its characterization. Furthermore, it explores its potential, yet to be fully elucidated, pharmacological significance based on the activities of structurally related compounds.

Chemical Identity and Structural Elucidation

2-(3-Methoxyphenoxy)propanohydrazide is a hydrazide derivative of 2-(3-methoxyphenoxy)propanoic acid. Its core structure features a central propanohydrazide moiety, which is recognized as a valuable pharmacophore in numerous biologically active compounds. This core is flanked by a methoxyphenoxy group, which can significantly influence the molecule's physicochemical properties and biological interactions.

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Identifier	Value	Source
CAS Number	588678-30-2	
Molecular Formula	C10H14N2O3	
IUPAC Name	2-(3-methoxyphenoxy)propanehydrazide	
Canonical SMILES	COC1=CC=CC(OC(C)C(=O)NN)=C1	
InChI	InChI=1S/C10H14N2O3/c1-7(10(13)12-11)15-9-5-3-4-8(6-9)14-2/h3-7H,11H2,1-2H3,(H,12,13)	
Molecular Weight	210.23 g/mol	Calculated

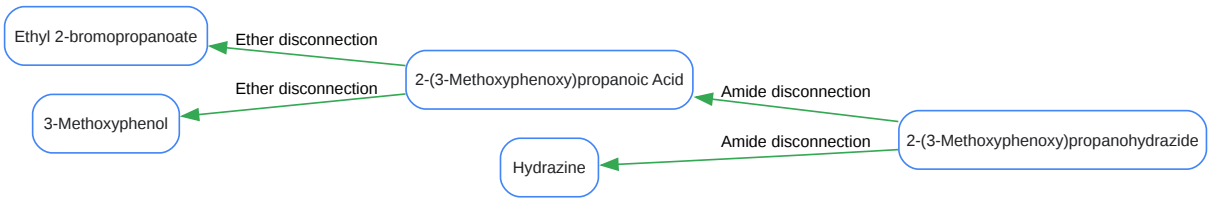
Proposed Synthetic Pathway and Experimental Protocol

While a specific literature-documented synthesis for **2-(3-Methoxyphenoxy)propanohydrazide** is not readily available, a highly plausible and efficient two-step synthetic route can be proposed based on well-established chemical transformations. This pathway commences with the synthesis of the key intermediate, 2-(3-methoxyphenoxy)propanoic acid, followed by its conversion to the target hydrazide.

Retrosynthetic Analysis

The retrosynthetic analysis of the target molecule indicates that it can be disconnected at the amide bond, leading to 2-(3-methoxyphenoxy)propanoic acid and hydrazine. The propanoic acid intermediate can be further disconnected at the ether linkage, suggesting a Williamson ether synthesis from 3-methoxyphenol and a 2-halopropanoate.

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Caption: Retrosynthetic analysis of **2-(3-Methoxyphenoxy)propanohydrazide**.

Step 1: Synthesis of 2-(3-Methoxyphenoxy)propanoic Acid (CAS: 7309-52-6)

The synthesis of the carboxylic acid intermediate can be achieved via a Williamson ether synthesis, a robust and widely used method for forming ethers.[1][2] This reaction involves the deprotonation of 3-methoxyphenol to form a more nucleophilic phenoxide, which then displaces a halide from an ethyl 2-halopropanoate. Subsequent hydrolysis of the ester yields the desired carboxylic acid. A patent for a similar synthesis of 2-(4-methoxyphenoxy)-propionic acid using a phase transfer catalyst suggests a modern and efficient approach.[3]

Experimental Protocol:

- Reaction Setup: To a solution of 3-methoxyphenol (1.0 eq) in a suitable solvent such as acetone or DMF, add a base like potassium carbonate (1.5 eq).
- Addition of Alkyl Halide: To the stirred suspension, add ethyl 2-bromopropanoate (1.1 eq) dropwise at room temperature.
- Reaction Monitoring: Heat the reaction mixture to reflux and monitor the progress by thin-layer chromatography (TLC).
- Work-up: After completion, cool the reaction mixture, filter off the inorganic salts, and concentrate the filtrate under reduced pressure.

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- Hydrolysis: Dissolve the crude ester in a mixture of ethanol and aqueous sodium hydroxide solution and stir at room temperature until the hydrolysis is complete (monitored by TLC).
- Purification: Acidify the reaction mixture with dilute hydrochloric acid to precipitate the carboxylic acid. Filter the solid, wash with cold water, and dry under vacuum to afford 2-(3-methoxyphenoxy)propanoic acid.

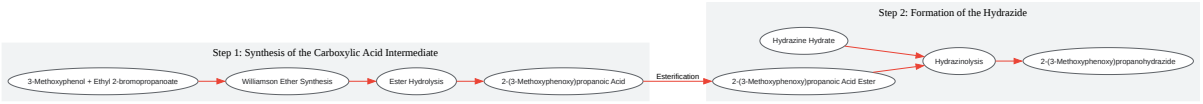
Step 2: Synthesis of **2-(3-Methoxyphenoxy)propanohydrazide**

The conversion of a carboxylic acid to its corresponding hydrazide is a standard transformation in organic synthesis. The most common method involves the reaction of the carboxylic acid's corresponding ester with hydrazine hydrate.[4][5][6]

Experimental Protocol:

- Esterification (if starting from the acid): Convert 2-(3-methoxyphenoxy)propanoic acid to its methyl or ethyl ester using standard methods such as Fischer esterification (refluxing in the corresponding alcohol with a catalytic amount of sulfuric acid).
- Hydrazinolysis: Dissolve the crude ester (1.0 eq) in ethanol and add hydrazine hydrate (3.0-5.0 eq).
- Reaction and Product Formation: Reflux the reaction mixture for several hours. The progress of the reaction can be monitored by TLC. Upon completion, the product often precipitates from the reaction mixture upon cooling.
- Isolation and Purification: Cool the reaction mixture to room temperature or in an ice bath to maximize precipitation. Collect the solid product by filtration, wash with cold ethanol, and dry under vacuum to yield **2-(3-Methoxyphenoxy)propanohydrazide**.

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Caption: Proposed two-step synthesis of **2-(3-Methoxyphenoxy)propanohydrazide**.

Analytical Characterization

A comprehensive analytical characterization is essential to confirm the identity and purity of the synthesized **2-(3-Methoxyphenoxy)propanohydrazide**. A combination of spectroscopic and chromatographic techniques should be employed.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons of the methoxy-substituted phenyl ring, a quartet and a doublet for the ethyl group of the propanoate moiety, a singlet for the methoxy group, and broad signals for the -NH and -NH_2 protons of the hydrazide group.
  - ^{13}C NMR: The carbon NMR spectrum will display distinct signals for the carbonyl carbon, the aromatic carbons, the methoxy carbon, and the aliphatic carbons of the propanoate backbone.
- Infrared (IR) Spectroscopy: The IR spectrum should exhibit characteristic absorption bands for the N-H stretching vibrations of the primary amine and amide groups (typically in the range of 3200-3400 cm^{-1}), a strong C=O stretching vibration for the amide carbonyl group (around 1640-1680 cm^{-1}), and C-O stretching vibrations for the ether linkage.[7]

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- Mass Spectrometry (MS): Mass spectrometry will be used to determine the molecular weight of the compound. The mass spectrum should show a molecular ion peak $[M]^+$ or a protonated molecular ion peak $[M+H]^+$ corresponding to the calculated molecular weight.

Chromatographic Analysis

- High-Performance Liquid Chromatography (HPLC): HPLC is a powerful technique for assessing the purity of the final compound. A reversed-phase column with a mobile phase consisting of a mixture of acetonitrile and water (with or without a modifier like formic acid or trifluoroacetic acid) would be a suitable starting point for method development.

- Thin-Layer Chromatography (TLC): TLC is a quick and convenient method for monitoring the progress of the synthesis and for preliminary purity assessment.

Potential Pharmacological Significance

While there is no specific pharmacological data available for **2-(3-Methoxyphenoxy)propanohydrazide**, the structural motifs present in the molecule suggest potential biological activities.

- Hydrazide Moiety: The hydrazide group is a key structural feature in many antimicrobial, anticonvulsant, anti-inflammatory, and anticancer agents.[8]

- Methoxyphenol Derivatives: Compounds containing the methoxyphenol moiety have been reported to exhibit a range of biological effects, including antioxidant and anti-inflammatory properties. Some methoxyphenol derivatives have been investigated as inhibitors of enzymes like myeloperoxidase, which is implicated in cardiovascular diseases.[9][10][11][12]

Given these precedents, **2-(3-Methoxyphenoxy)propanohydrazide** could be a candidate for screening in various biological assays, particularly those related to inflammation, oxidative stress, and microbial infections. Further research is warranted to explore the therapeutic potential of this and related compounds.

Safety and Handling

Detailed toxicological data for **2-(3-Methoxyphenoxy)propanohydrazide** is not available. However, based on the general properties of hydrazide and aromatic compounds, appropriate

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safety precautions should be taken.

- Personal Protective Equipment (PPE): Wear standard laboratory attire, including a lab coat, safety glasses, and chemical-resistant gloves.
- Handling: Handle the compound in a well-ventilated fume hood. Avoid inhalation of dust and contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.

Conclusion

This technical guide has provided a comprehensive overview of **2-(3-Methoxyphenoxy)propanohydrazide**, including its chemical identity, a plausible and detailed synthetic route, and appropriate analytical methods for its characterization. While its specific biological activities remain to be elucidated, its structural features suggest that it is a promising candidate for further investigation in the field of drug discovery. The protocols and information presented herein are intended to serve as a valuable resource for researchers and scientists working in this area.

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